

Application Notes and Protocols for Controlled Release Formulations of Hexyl Tiglate

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Compound of Interest

Compound Name: Hexyl tiglate

Cat. No.: B095952

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Introduction

Hexyl tiglate, an ester with the chemical formula $C_{11}H_{20}O_2$, is primarily recognized for its characteristic fresh, green, and fruity aroma, leading to its widespread use in the fragrance and flavor industries.[1][2][3] Its physicochemical properties, notably its hydrophobicity (estimated logP of 4.263) and low aqueous solubility, present both challenges and opportunities for its application in other fields, such as pharmaceuticals and specialty chemicals.[4][5] The development of controlled release formulations for **hexyl tiglate** can enable prolonged action, targeted delivery, and improved stability, thereby expanding its potential utility beyond its current applications.

These application notes provide a comprehensive overview of the formulation strategies, experimental protocols, and evaluation methods for developing controlled release systems for **hexyl tiglate**. The methodologies described are based on established principles for the encapsulation of hydrophobic compounds and are intended to serve as a foundational guide for researchers.

Physicochemical Properties of Hexyl Tiglate

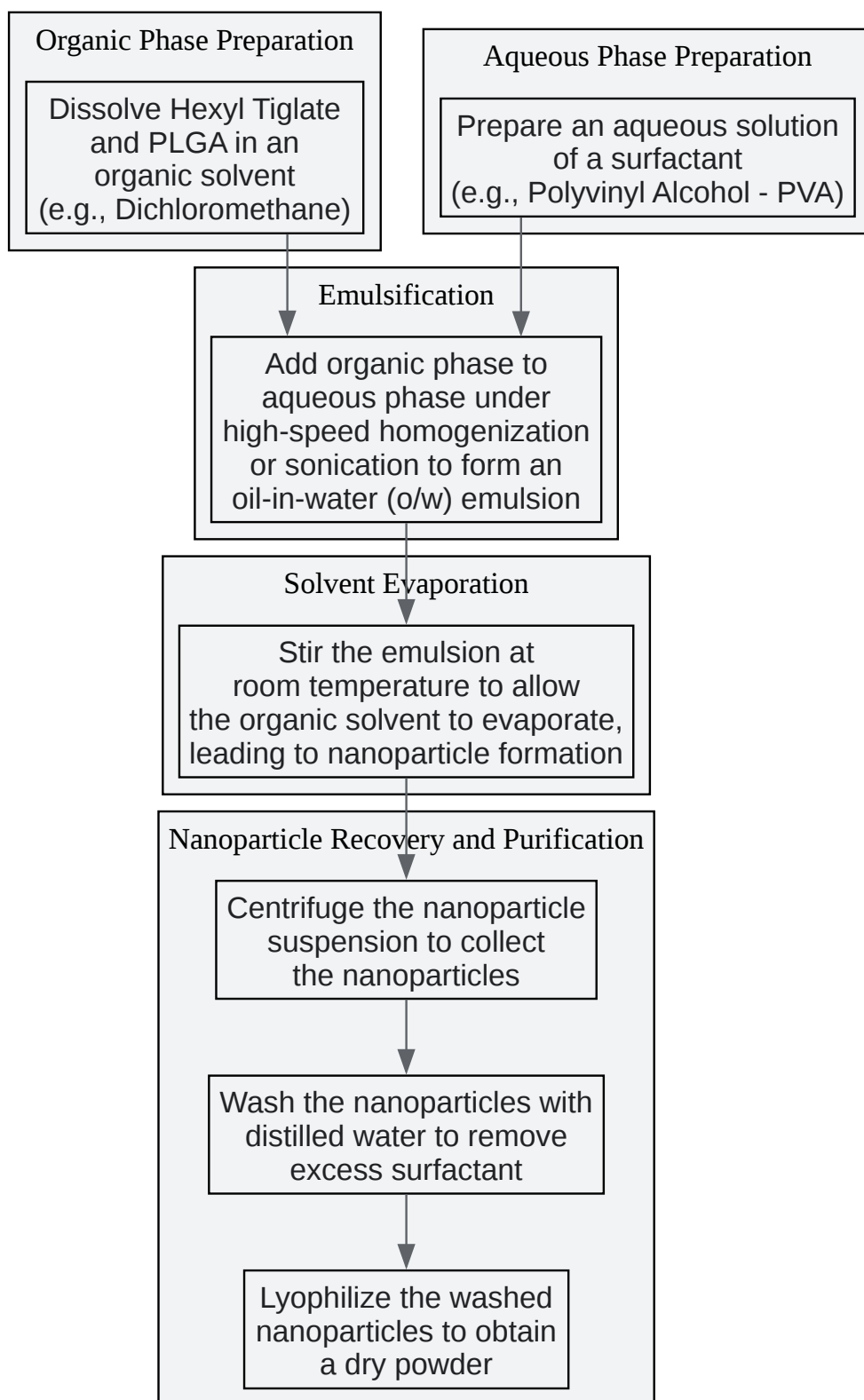
A thorough understanding of the physicochemical properties of **Hexyl tiglate** is crucial for the rational design of a controlled release formulation. Key properties are summarized in the table below.

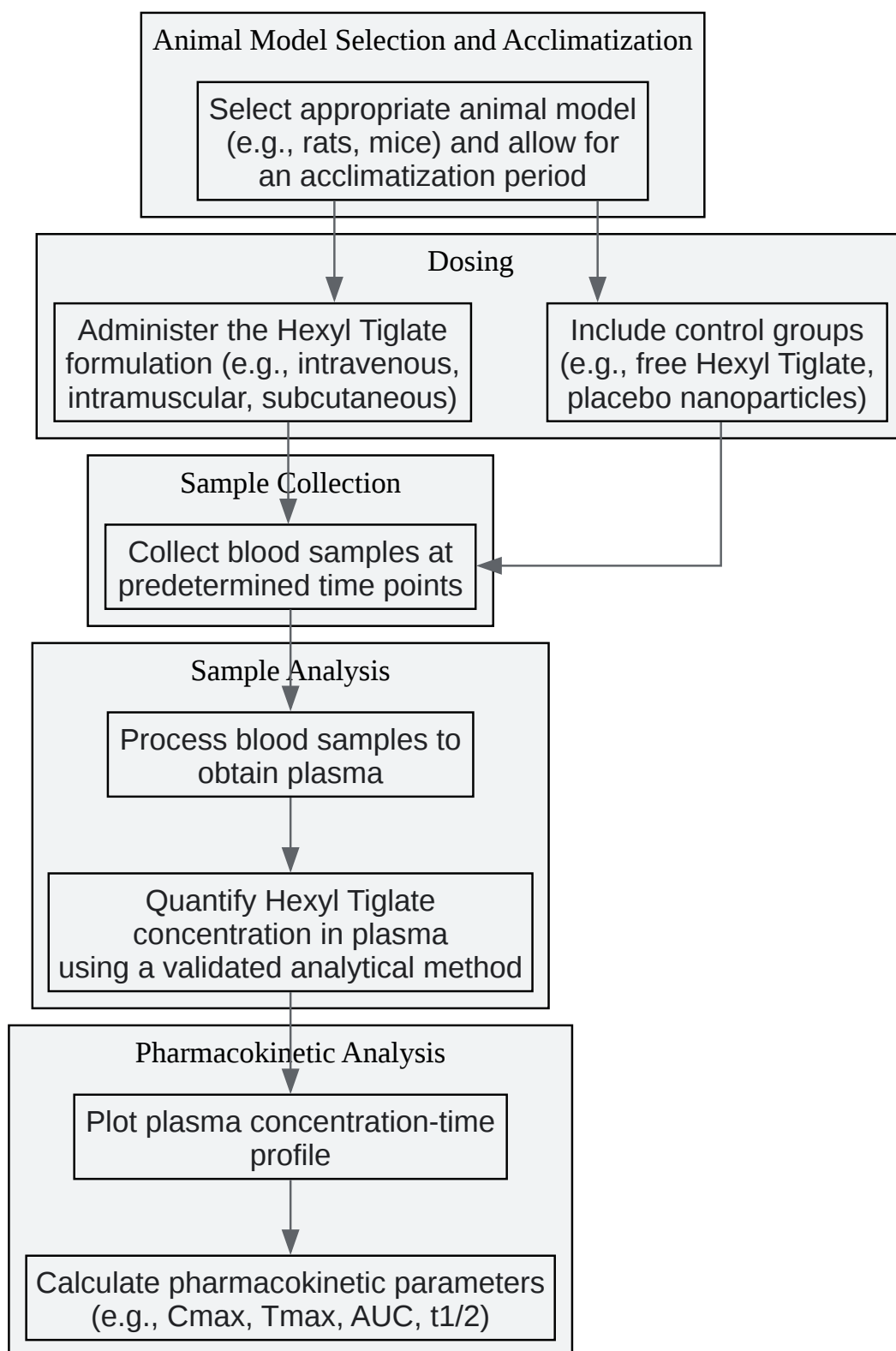
Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1][3]
Molecular Weight	184.28 g/mol	[6]
Appearance	Colorless liquid	[3][5]
Odor	Fresh, green, fruity	[2][3][4]
Boiling Point	230.32 °C	[5]
Flash Point	108.00 °C	[4][6][7]
Specific Gravity	0.889 - 0.899 @ 25°C	[6][7]
Refractive Index	1.439 - 1.448 @ 20°C	[6][7]
Solubility	Insoluble in water; soluble in alcohol	[5]
logP (o/w)	4.263 (estimated)	[4]

Controlled Release Formulation Strategy: Polymeric Nanoparticles

Given the hydrophobic nature of **hexyl tiglate**, encapsulation within polymeric nanoparticles is a promising approach for achieving controlled release. Poly(lactic-co-glycolic acid) (PLGA), a biodegradable and biocompatible polymer, is an excellent candidate for creating a matrix to entrap the compound. The solvent evaporation method is a widely used and effective technique for encapsulating hydrophobic agents within PLGA nanoparticles.[8][9][10]

Experimental Workflow for Formulation of Hexyl Tiglate Loaded PLGA Nanoparticles





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